

controlling snow mold with Chloroneb on golf courses

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Compound Focus: Chloroneb

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Introduction to Snow Mold and Chloroneb

Snow mold is a destructive turfgrass disease prevalent in northern climates, primarily caused by two types of pathogens: **gray snow mold** (causal agents: *Typhula incarnata* or *T. ishikariensis*) and **pink snow mold** or **Microdochium patch** (causal agent: *Microdochium nivale*) [1] [2]. Gray snow mold requires prolonged snow cover (exceeding 60 days) to develop, while pink snow mold can develop without snow cover, though it is most severe under it [1].

Chloroneb (1,4-dichloro-2,5-dimethoxybenzene) is a systemic fungicide with a rich history of use against gray snow mold. Early research by Dr. Joseph Vargas in 1970 demonstrated its high efficacy, providing a viable alternative to heavy metal-based fungicides [3]. However, it is important to note that **chloroneb** is **not effective against pink snow mold** (*Microdochium patch*) [3].

Efficacy and Application Data

The table below summarizes key quantitative data for **Chloroneb** application from foundational and modern research.

- **Application Rates and Efficacy of Chloroneb**

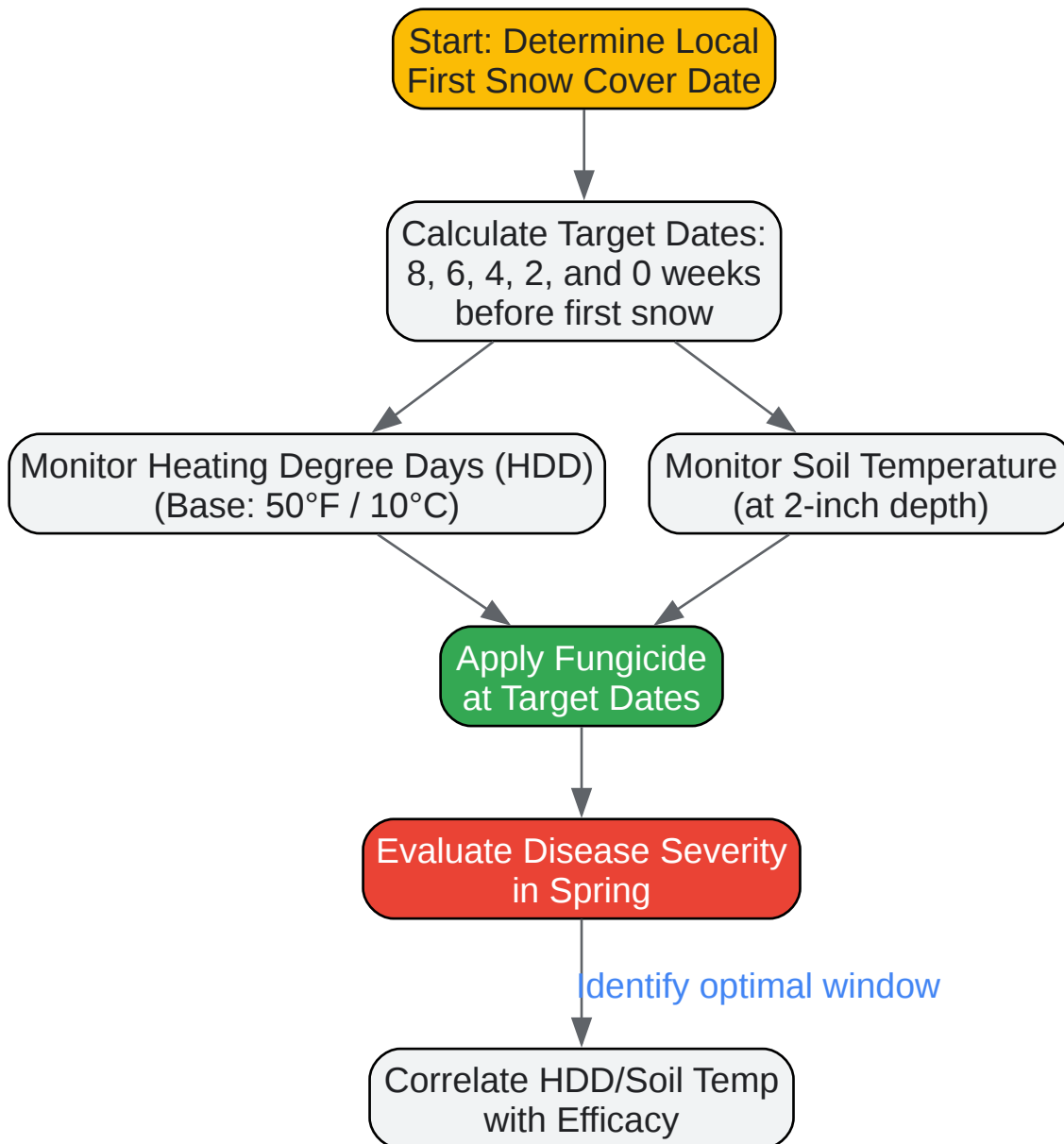
Parameter	Historical Data (Vargas, 1970) [3]	Modern Context & Alternatives
Target Disease	Gray Snow Mold (Typhula Blight)	Gray Snow Mold. Ineffective against Pink Snow Mold (Microdochium Patch) [3].
Effective Formulations	65% Wettable Powder (WP), 10% Granular [3]	Consult local distributors for available formulations.
Application Rate (WP)	9 oz/1,000 ft ² (27.5 kg/hectare)	--
Application Rate (Granular)	2.5 - 3.75 lb/1,000 ft ² (122 - 183 kg/hectare)	--
Reported Efficacy	Excellent control (86-93% reduction vs. untreated check) [3]	--
Optimal Application Window	--	Shortly before permanent snow cover [1]. See "Timing and Environmental Conditions" section.

Application Protocol and Timing

The most critical factor for successful snow mold control is application timing. The goal is to make the application as close to the permanent snow cover as possible to minimize fungicide degradation from rainfall and warm temperatures [1].

Experimental Workflow for Timing Determination

The following diagram outlines a research-proven protocol from the University of Wisconsin for determining the optimal application window, which can be adapted for practical use.



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Diagram Title: Snow Mold Fungicide Timing Workflow

Methodology Details:

- **Heating Degree Days (HDD):** This metric accumulates when the daily average temperature is below 50°F (10°C). Research indicates that an HDD accumulation of approximately **100** is a strong indicator for the optimal application window for certain fungicide mixtures [1].
- **Soil Temperature:** Monitoring soil temperature at a 2-inch (5 cm) depth provides another environmental cue, though it can be more variable year-to-year compared to HDD [1].

- **Application Technique:** Applications should be made in high spray volumes (at least 2 gallons per 1000 ft²) to ensure the fungicide penetrates the turf canopy and reaches the crown of the plant where infection occurs [2].

Resistance and Integrated Management

Fungicide resistance is a constant threat in pest management. **Chloroneb** resistance has been documented in other fungal species like *Aspergillus nidulans*, where it can be conferred by a single, semi-dominant gene [4]. This highlights the importance of proactive resistance management.

Best Practices for Resistance Management:

- **Use Mixtures:** Apply **chloroneb** in a tank mix or use a pre-mixed product containing fungicides with different modes of action (e.g., mixed with a fungicide effective against pink snow mold) [2]. This is the most reliable method for broad-spectrum control and resistance mitigation.
- **Rotate Modes of Action:** Avoid consecutive applications of **chloroneb**. Rotate with other chemical classes, such as dicarboximides (e.g., iprodione) or DMIs (e.g., propiconazole) [1] [2].
- **Cultural Controls:** Integrate fungicide use with sound cultural practices:
 - **Fertility:** Avoid high-nitrogen applications in late fall. Focus on potassium to enhance winter hardiness [2].
 - **Thatch Management:** Dethatch and aerify in fall to improve air circulation and reduce the fungal habitat [2].
 - **Mowing:** Continue mowing until growth stops to avoid long, matted grass under the snow [2].
 - **Snow Management:** Avoid piling snow in shaded areas where cover will persist longest [2].

Conclusion and Key Recommendations

Chloroneb remains a highly effective tool specifically for controlling gray snow mold. Its successful implementation relies on:

- **Precision Timing:** Application should be timed using environmental cues like Heating Degree Days, as close to permanent snow cover as possible.
- **Resistance Management:** It must be used as part of a mixture or rotation with other fungicide classes to preserve its efficacy.
- **Integrated Approach:** Fungicide applications are most effective when combined with proper cultural practices that reduce the turfgrass's susceptibility to disease.

For situations with pressure from both gray and pink snow mold, modern multi-site fungicides like **Enclave** (a combination of chlorothalonil, iprodione, thiophanate-methyl, and tebuconazole) have proven effective and offer a robust solution [2].

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